

"PEG-20 methyl glucose sesquistearate" physical and chemical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	PEG-20 methyl glucose sesquistearate
Cat. No.:	B148215

[Get Quote](#)

An In-depth Technical Guide to PEG-20 Methyl Glucose Sesquistearate

For Researchers, Scientists, and Drug Development Professionals

Abstract

PEG-20 Methyl Glucose Sesquistearate is a versatile non-ionic surfactant and emulsifier widely utilized in the cosmetic and pharmaceutical industries.^{[1][2][3]} Derived from natural and synthetic raw materials, it offers excellent emulsification for oil-in-water formulations, along with desirable sensory properties and a favorable safety profile.^{[1][4]} This technical guide provides a comprehensive overview of the physical and chemical properties of **PEG-20 Methyl Glucose Sesquistearate**, detailed experimental protocols for its characterization, and a discussion of its synthesis and mechanism of action.

Introduction

PEG-20 Methyl Glucose Sesquistearate is the polyethylene glycol ether of the mono- and diesters of methyl glucose and stearic acid.^{[5][6][7]} The "PEG-20" designation indicates an average of 20 ethylene oxide units in the polyethylene glycol chain.^{[8][9]} The "sesquistearate" component signifies that the ratio of stearic acid to methyl glucose is approximately 1.5 to 1. This amphiphilic molecular structure, combining a hydrophilic polyoxyethylene methyl glucose

moiety with lipophilic stearic acid chains, allows it to effectively reduce interfacial tension between oil and water phases, leading to the formation of stable emulsions.[1][8][5]

Physical and Chemical Properties

PEG-20 Methyl Glucose Sesquistearate is typically a pale yellow, soft solid or paste at room temperature with a characteristic mild odor.[2][8][6][10] It is dispersible in water and soluble in various oils.[8]

Quantitative Data Summary

The key physical and chemical properties of **PEG-20 Methyl Glucose Sesquistearate** are summarized in the tables below.

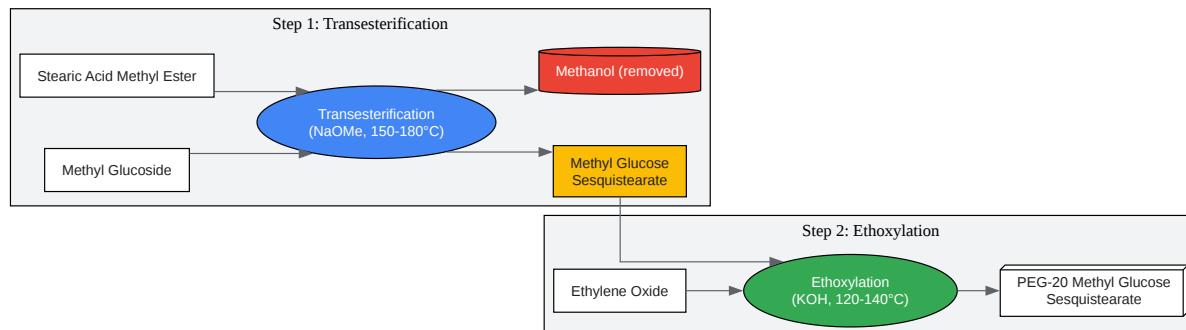
General Properties	Value	Reference
INCI Name	PEG-20 Methyl Glucose Sesquistearate	[11]
CAS Number	72175-39-4	[8][12]
Molecular Formula	C33H66O12 (approximate)	[3][8]
Molecular Weight	~654.9 g/mol	[1][3][8]
Appearance	Yellowish paste/soft solid	[2][8][5][6][10]
Odor	Mild, characteristic	[4][5][10]

Physicochemical Properties	Value	Reference
Hydrophile-Lipophile Balance (HLB)	15	[1][8][4]
Solubility	Dispersible in water, soluble in oils	[8]
Melting Point	Not observed (-90°C to 360°C)	[4][13]
Boiling Point	>360°C (decomposes)	[4][13]
pH (10% aqueous solution)	6.0	[10]
Acid Value (mg KOH/g)	1.2	[10]
Hydroxyl Value (mg KOH/g)	102	[10]
Saponification Value (mg KOH/g)	45	[10]
Moisture Content (% wt.)	<0.5	[10]

Synthesis of PEG-20 Methyl Glucose Sesquistearate

The industrial synthesis of **PEG-20 Methyl Glucose Sesquistearate** is a two-step process:

- Transesterification: Methyl glucoside is reacted with stearic acid methyl ester. The reaction is typically catalyzed by a base, such as sodium methoxide (NaOMe), at elevated temperatures (150-180°C) under an inert atmosphere to prevent oxidation.[1] The primary hydroxyl group on the C6 position of methyl glucoside is the most reactive. Methanol is removed by distillation to drive the reaction to completion.[1]
- Ethoxylation: The resulting methyl glucose sesquistearate is then reacted with ethylene oxide in a pressurized reactor. This reaction is catalyzed by a base like potassium hydroxide (KOH) at temperatures between 120-140°C.[1] The average of 20 units of ethylene oxide are added to the available hydroxyl groups on the methyl glucose backbone.[1]

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. The Response Surface Methodology for Assessment of HLB Values of Mixtures of Non-Ionic Surfactants Using Parameters from Their π -A Isotherms - PMC [pmc.ncbi.nlm.nih.gov]
- 2. cscscientific.com [cscscientific.com]
- 3. PEG-20 methyl glucose sesquistearate (72175-39-4) for sale [vulcanchem.com]
- 4. View Attachment [cir-reports.cir-safety.org]
- 5. PEG-20 Methyl Glucose Sesquistearate [benchchem.com]
- 6. repository.seafdec.org [repository.seafdec.org]
- 7. lesielle.com [lesielle.com]

- 8. surfactant.alfa-chemistry.com [surfactant.alfa-chemistry.com]
- 9. cosmileeurope.eu [cosmileeurope.eu]
- 10. To determine the HLB number of a surfactant by saponification method | PPTX [slideshare.net]
- 11. egyankosh.ac.in [egyankosh.ac.in]
- 12. PEG-20 Methyl Glucose Sesquistearate - PubChem [pubchem.ncbi.nlm.nih.gov]
- 13. cir-safety.org [cir-safety.org]
- To cite this document: BenchChem. ["PEG-20 methyl glucose sesquistearate" physical and chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b148215#peg-20-methyl-glucose-sesquistearate-physical-and-chemical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com